

# Physical and chemical properties of Paederosidic acid methyl ester

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## Compound of Interest

Compound Name: *Paederosidic acid methyl ester*

Cat. No.: *B1237266*

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## A Comprehensive Technical Guide to Paederosidic Acid Methyl Ester

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of **Paederosidic acid methyl ester** (PAME), an iridoid glycoside with significant therapeutic potential. It details the compound's physical and chemical properties, outlines the methodologies for its isolation and characterization, and explores its biological activities and associated signaling pathways.

### Physical and Chemical Properties

**Paederosidic acid methyl ester** is a sulfur-containing monoterpenoid.<sup>[1]</sup> Its identity and purity are confirmed through various analytical techniques, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).<sup>[2]</sup> The compound typically presents as a yellow powder.<sup>[3]</sup>

Table 1: Physicochemical Identifiers and Properties

| Property          | Value   | Reference       |
|-------------------|---|-----------------|
| CAS Number        | 122413-01-8                                       | [1][2][3][4][5] |
| Molecular Formula | C <sub>19</sub> H <sub>26</sub> O <sub>12</sub> S | [1][3][5][6]    |
| Molecular Weight  | 478.47 g/mol                                      | [1][3][4][6]    |
| Appearance        | Yellow Powder                                     | [3]             |
| Boiling Point     | 711.2 ± 70.0 °C (at 760 mmHg)                     | [3]             |

| Structure Type | Iridoid Glycoside [[1][4] |

Table 2: Solubility and Storage

| Parameter  | Details   | Reference    |
|------------|---|--------------|
| Solubility | Soluble in Methanol, Ethanol, DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone, and Water. | [1][2][3][5] |

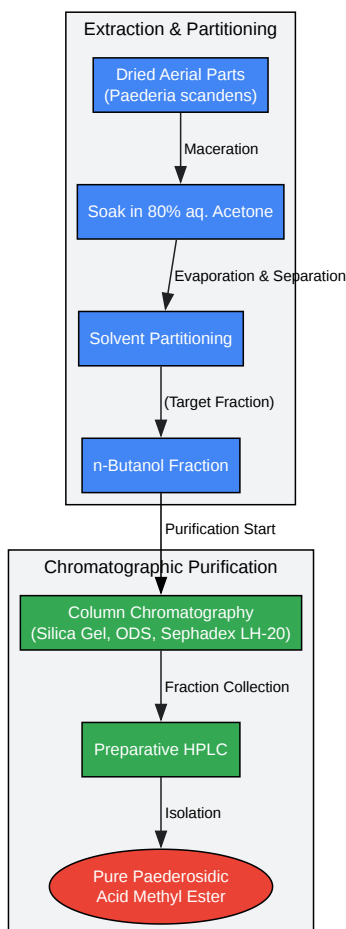
| Storage Conditions | Recommended storage at 2-8°C or -20°C for long-term stability. [[1][3][4][5] |

## Experimental Protocols and Methodologies

The isolation and characterization of **Paederosidic acid methyl ester** from its natural sources, such as *Paederia scandens*, involves a multi-step process utilizing various chromatographic and spectroscopic techniques.[2][5][7]

The general procedure for extracting and purifying the compound is outlined below. The process begins with solvent extraction from the dried plant material, followed by liquid-liquid

partitioning to separate compounds based on polarity. The target-rich fraction undergoes several stages of column chromatography to isolate the final pure compound.[7]



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**Caption:** General workflow for isolation and purification of PAME.[7]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$ -NMR and  $^{13}\text{C}$ -NMR are used to determine the carbon-hydrogen framework of the molecule. Advanced techniques like COSY, HSQC, and HMBC are employed to establish connectivity between protons and carbons, confirming the iridoid structure and the positions of the glycoside and methyl ester groups.[7]  
[8]
- Mass Spectrometry (MS): High-resolution mass spectrometry (HR-ESI-MS) is utilized to determine the precise molecular formula by providing a highly accurate mass-to-charge ratio. [7] MS/MS fragmentation patterns can further help in confirming the structure.

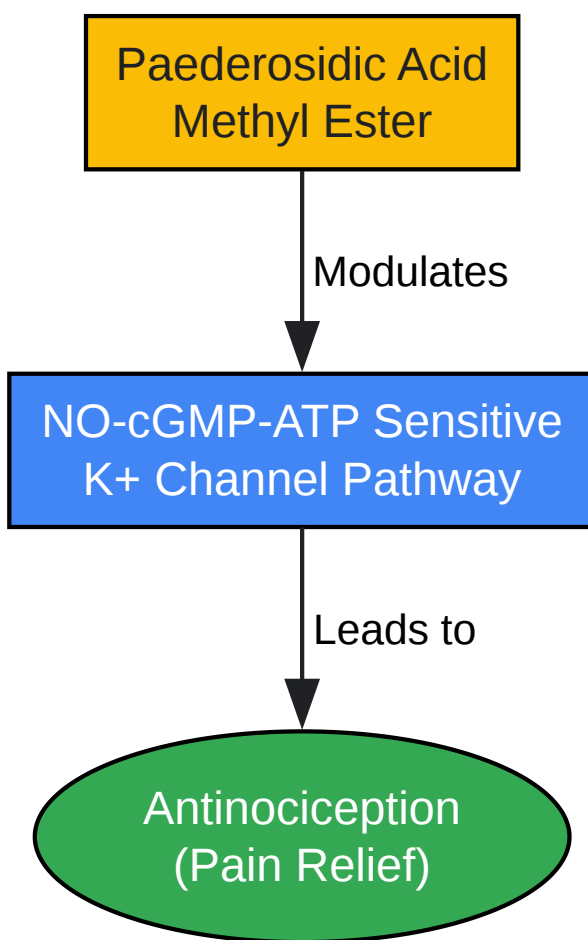
- High-Performance Liquid Chromatography (HPLC): HPLC is a critical tool for both the purification (preparative HPLC) and purity analysis (analytical HPLC) of the compound.<sup>[2][7]</sup> It separates the compound from a mixture, and its purity can be quantified by the peak area in the resulting chromatogram.

## Biological Activity and Signaling Pathways

**Paederosidic acid methyl ester** exhibits significant biological activities, primarily antinociceptive (analgesic) and anti-inflammatory effects.<sup>[2]</sup>

Studies in mice have shown that PAME produces significant inhibition of pain in both chemical and thermal models of nociception.<sup>[2]</sup> This effect is believed to be mediated through the nitric oxide (NO) pathway.

**Proposed Antinociceptive Signaling Pathway:** The compound's activity is linked to the NO-cGMP-ATP-sensitive K<sup>+</sup> channel pathway.<sup>[2][6]</sup> By modulating this pathway, PAME can interfere with pain signaling mechanisms.

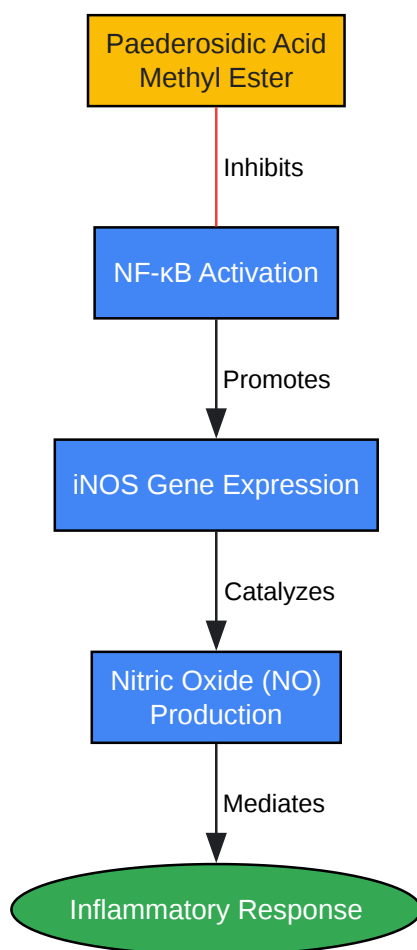


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**Caption:** Proposed signaling pathway for the antinociceptive effect of PAME.[2][6]

**Paederosidic acid methyl ester** has also been shown to reduce nitric oxide (NO) accumulation in neuronal and microglial cells.[9][10] This action is tied to the inhibition of inducible nitric oxide synthase (iNOS), a key enzyme in the inflammatory process, through the NF-κB signaling pathway.

**Proposed Anti-inflammatory Signaling Pathway:** By inhibiting the activation of NF-κB, PAME prevents the downstream expression of pro-inflammatory mediators like iNOS, thus reducing the production of NO and mitigating the inflammatory response.[9][10]



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**Caption:** PAME's role in the NF-κB mediated anti-inflammatory pathway.[9][10]

In summary, **Paederosidic acid methyl ester** is a promising natural compound with well-defined physicochemical properties and significant, mechanistically-plausible therapeutic activities. Further research into its pharmacology and safety profile is warranted to explore its full potential in drug development.

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